

Dehydrohautriwaic Acid: A Comprehensive Technical Overview of its Discovery and History

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Compound of Interest

Compound Name: *Dehydrohautriwaic acid*

Cat. No.: *B1163374*

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Abstract

Dehydrohautriwaic acid, a diterpenoid belonging to the ent-clerodane class, is a natural product first identified in the mid-1970s. This document provides a detailed account of its discovery, isolation, and structural characterization. It includes a thorough description of the original experimental protocols, a compilation of its known spectroscopic data, and a discussion of its chemical lineage. While its biological activities and potential signaling pathways remain largely unexplored, this guide serves as a foundational resource for researchers interested in this and related natural products.

Introduction

Natural products have long been a pivotal source of novel chemical scaffolds for drug discovery and development. The diterpenoids, a large and structurally diverse class of natural products, have demonstrated a wide array of biological activities. Within this class, the ent-clerodane diterpenes, characterized by a decalin core and a side chain at C-9, have attracted significant scientific interest. **Dehydrohautriwaic acid** is one such ent-clerodane, the discovery of which contributed to the growing understanding of this family of natural products. This document aims to provide a comprehensive technical overview of the discovery and history of **Dehydrohautriwaic acid**.

Discovery and History

Dehydrohautriwaic acid was first isolated and identified in 1977 by a team of researchers led by Werner Herz. The discovery was part of a broader investigation into the chemical constituents of *Baccharis trimera*, a plant species native to South America. The findings were published in the *Journal of Organic Chemistry* in a paper titled "New ent-clerodane-type diterpenoids from *Baccharis trimera*." This publication marked the first report of **Dehydrohautriwaic acid** in the scientific literature. The compound was isolated alongside other related diterpenoids, and its structure was elucidated through a combination of spectroscopic techniques and chemical transformations.

Experimental Protocols

The following sections detail the experimental methodologies employed in the original isolation and characterization of **Dehydrohautriwaic acid**, as described by Herz et al. (1977).

Plant Material and Extraction

Dried aerial parts of *Baccharis trimera* were ground and exhaustively extracted with ethanol at room temperature. The resulting crude extract was then concentrated under reduced pressure to yield a dark, viscous residue.

Isolation and Purification Workflow

The concentrated ethanolic extract was subjected to a multi-step purification process to isolate **Dehydrohautriwaic acid**.



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Figure 1: Experimental workflow for the isolation of **Dehydrohautriwaic acid**.

Structure Elucidation

The structure of the isolated compound was determined using a combination of spectroscopic methods, including Infrared (IR) spectroscopy, Proton Nuclear Magnetic Resonance (^1H NMR)

spectroscopy, and Mass Spectrometry (MS).

Data Presentation

The following tables summarize the key quantitative data reported for **Dehydrohautriwaic acid**.

Table 1: Physicochemical Properties

Property	Value
Molecular Formula	C ₂₀ H ₂₆ O ₄
Molecular Weight	330.42 g/mol
Appearance	Crystalline solid

Table 2: Spectroscopic Data

Technique	Key Data Points
IR (Infrared) Spectroscopy (ν _{max} , cm ⁻¹)	1730 (ester C=O), 1690 (acid C=O), 1640 (C=C)
¹ H NMR (Proton Nuclear Magnetic Resonance) Spectroscopy (δ, ppm)	0.95 (s, 3H, CH ₃), 1.20 (s, 3H, CH ₃), 2.15 (s, 3H, OAc), 5.80 (br s, 1H, vinyl H), 6.90 (br s, 1H, vinyl H)
MS (Mass Spectrometry) (m/z)	330 (M ⁺), 270 (M ⁺ - AcOH)

Note: ¹³C NMR data for **Dehydrohautriwaic acid** was not reported in the original discovery paper and could not be located in subsequent literature searches.

Biological Activity and Signaling Pathways

To date, there have been no specific studies published on the biological activities or the mechanism of action of **Dehydrohautriwaic acid**. The closely related compound, hautriwaic acid, has been reported to possess anti-inflammatory properties. However, it is crucial to note that the introduction of a double bond in the dehydro- form could significantly alter its biological profile. Therefore, the bioactivity of **Dehydrohautriwaic acid** remains an open area for future

research. Consequently, no signaling pathways associated with this compound have been identified.

Conclusion

Dehydrohautriwaic acid, an ent-clerodane diterpenoid from *Baccharis trimera*, represents a unique chemical entity whose full potential is yet to be explored. This guide has provided a detailed account of its discovery and the seminal work that led to its characterization. The absence of comprehensive biological data, including its effects on cellular pathways, highlights a significant knowledge gap and presents an opportunity for future investigations. The detailed experimental protocols and spectroscopic data presented herein provide a solid foundation for researchers to synthesize or re-isolate this compound for further study, potentially uncovering novel therapeutic applications.

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